

7-Methyl-8-oxononanoic acid CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: 7-Methyl-8-oxononanoic acid

Cat. No.: B1613747

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An In-depth Technical Guide to 7-Methyl-8-oxononanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Methyl-8-oxononanoic acid is a branched-chain fatty acid that serves as a key intermediate in various synthetic and biosynthetic pathways. Its chemical structure, featuring both a methyl branch and a ketone group, makes it a subject of interest in organic synthesis and biochemistry. This technical guide provides a comprehensive overview of its chemical identity, synthesis, potential biological roles, and analytical methodologies. While it is recognized as a valuable building block, particularly in the synthesis of conjugated molecules and potentially in the development of anti-inflammatory and antimicrobial agents, detailed studies on its specific biological activities are still emerging.

Chemical Identification and Properties

A clear identification of **7-Methyl-8-oxononanoic acid** is crucial for any research or developmental work. The fundamental identifiers and properties are summarized below.

Identifier	Value
CAS Number	407627-97-8
IUPAC Name	7-methyl-8-oxononanoic acid
Molecular Formula	C10H18O3
Molecular Weight	186.25 g/mol

Experimental Protocols

Synthesis of 7-Methyl-8-oxononanoic Acid

A documented method for the synthesis of **7-Methyl-8-oxononanoic acid** involves nucleophilic substitution and ketonic cleavage.[\[1\]](#)

Starting Materials:

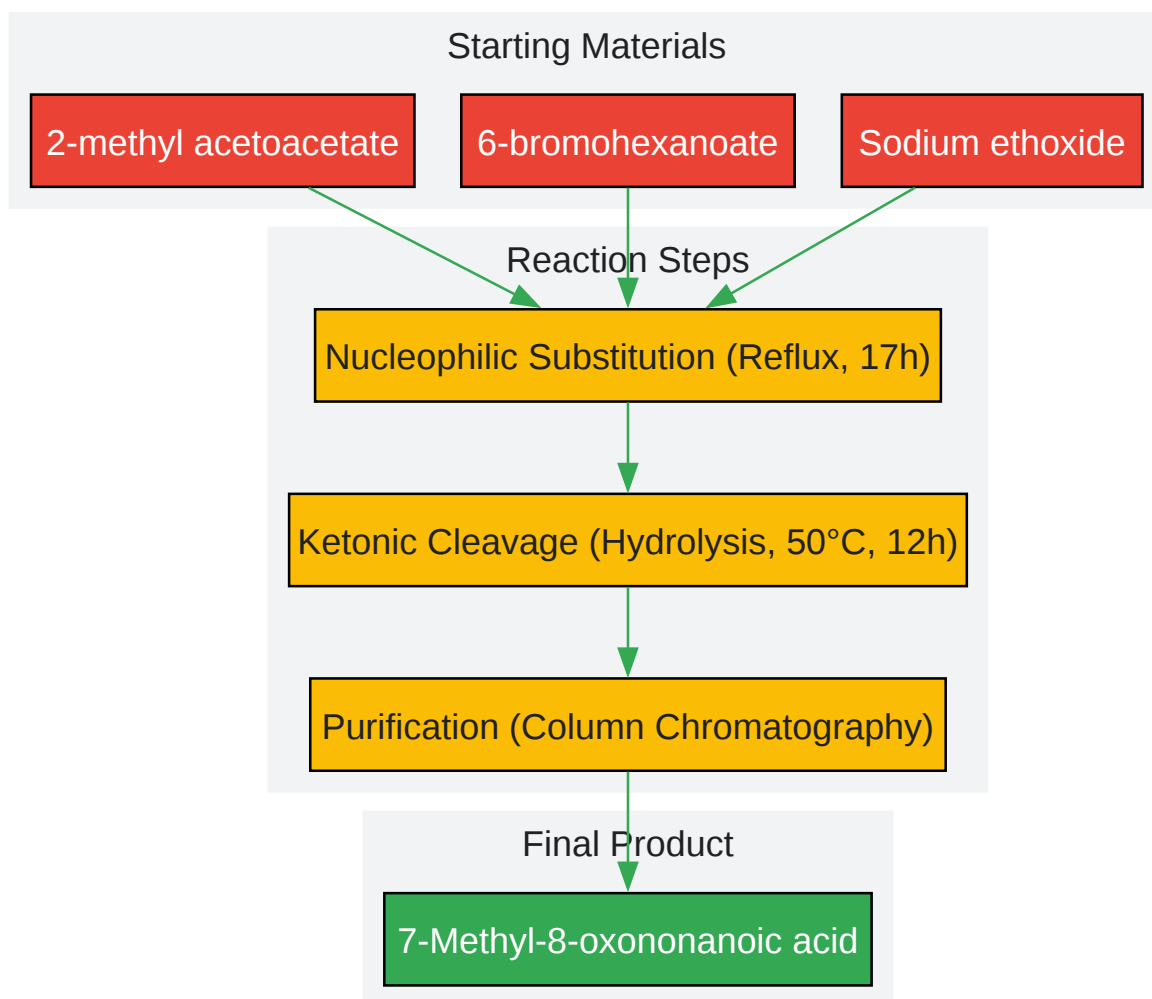
- 2-methyl acetoacetate
- 6-bromohexanoate
- Sodium ethoxide
- Absolute ethanol

Procedure:

- A solution of sodium ethoxide, 2-methyl acetoacetate, and 6-bromohexanoate is prepared in freshly made absolute ethanol. The recommended molar ratio of these reactants is 1:1:1.[\[1\]](#)
- The reaction mixture is refluxed for 17 hours.[\[1\]](#)
- Following the reflux, a hydrolysis reaction is carried out at 50°C for 12 hours.[\[1\]](#)
- The final product, **7-methyl-8-oxononanoic acid**, is isolated and purified using column chromatography.[\[1\]](#)

This protocol has been reported to achieve a yield of up to 81%.[\[1\]](#)

Synthesis Workflow for 7-Methyl-8-oxononanoic acid



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Caption: A flowchart illustrating the key stages in the chemical synthesis of **7-Methyl-8-oxononanoic acid**.

Analytical Methods

The analysis of **7-Methyl-8-oxononanoic acid**, particularly in complex biological matrices, typically employs chromatographic techniques coupled with mass spectrometry.[2] These methods offer the high sensitivity and specificity required for the detection and quantification of fatty acid derivatives.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a standard method for the analysis of volatile and thermally stable compounds like fatty acid methyl esters. Derivatization to increase volatility may be necessary.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique is highly suitable for the analysis of less volatile compounds and can provide detailed structural information through fragmentation patterns.[2]

Biological Context and Potential Signaling Pathways

While direct experimental evidence for the biological roles of **7-Methyl-8-oxononanoic acid** is limited, its structural characteristics place it within two significant areas of metabolism: as a branched-chain fatty acid and as a potential intermediate in biotin biosynthesis.

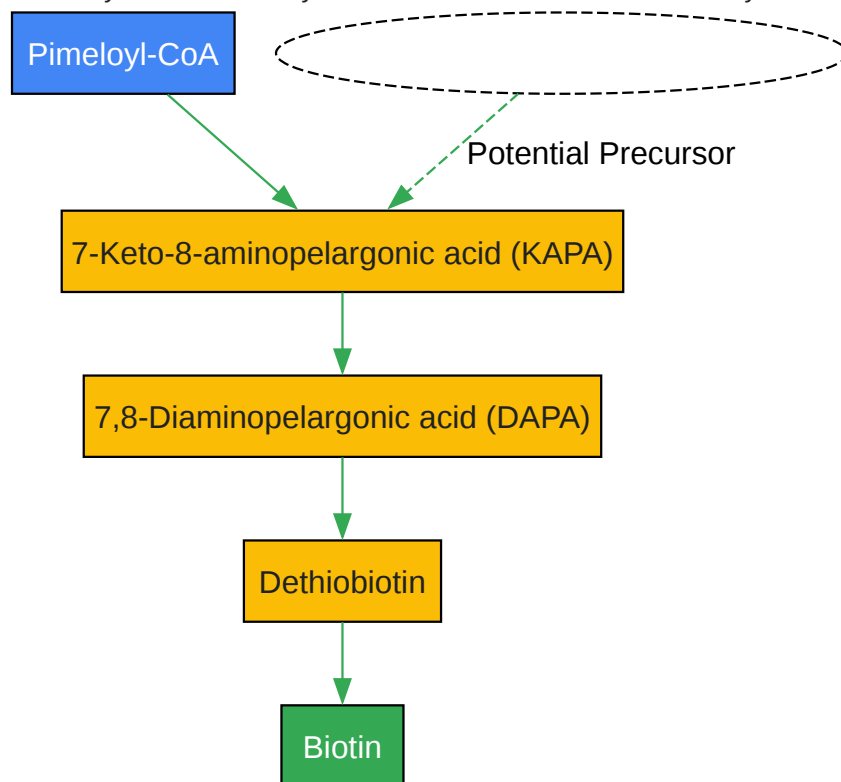
Branched-Chain Fatty Acids (BCFAs)

BCFAs are important components of cell membranes in many organisms and are involved in various biochemical and signaling processes.[2] They are known to influence membrane fluidity and permeability.[2] Some BCFAs have been investigated for their potential anti-inflammatory and neuroprotective effects.[2] The metabolism of certain BCFAs occurs in peroxisomes.[2]

Putative Role in Biotin Biosynthesis

Biotin (Vitamin B7) is an essential cofactor for carboxylase enzymes. Its biosynthesis is a well-established pathway, particularly in microorganisms and plants. While not definitively confirmed as a direct intermediate, **7-Methyl-8-oxononanoic acid** is structurally related to key molecules in this pathway, such as 8-amino-7-oxononanoate.[2] The biotin synthesis pathway begins with pimeloyl-CoA and involves a series of enzymatic steps to construct the vitamin's bicyclic ring structure.

Simplified Biotin Biosynthesis Pathway and the Putative Position of 7-Methyl-8-oxononanoic acid



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